

Application Notes and Protocols for VU534: An In Vivo Perspective

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Compound of Interest

Compound Name: VU534

Cat. No.: B15609101

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Introduction

VU534 is a novel small molecule activator of N-acyl-phosphatidylethanolamine-hydrolyzing phospholipase D (NAPE-PLD). NAPE-PLD is a key enzyme in the biosynthesis of N-acylethanolamines (NAEs), a class of lipid signaling molecules with diverse physiological functions, including roles in inflammation, pain, and metabolism. As an activator of NAPE-PLD, **VU534** holds potential as a valuable research tool for investigating the physiological roles of NAEs and as a potential therapeutic agent for conditions associated with dysregulated NAE signaling.

These application notes provide a summary of the known characteristics of **VU534** and a set of detailed protocols for its use in both in vitro and in vivo research settings. It is important to note that, as of the date of this document, there is a lack of published literature on the in vivo administration of **VU534**. The in vivo protocols provided herein are therefore based on data from similar compounds and established methodologies for the systemic administration of small molecules in preclinical models. These should be considered as starting points for experimental design and will require optimization for specific research applications.

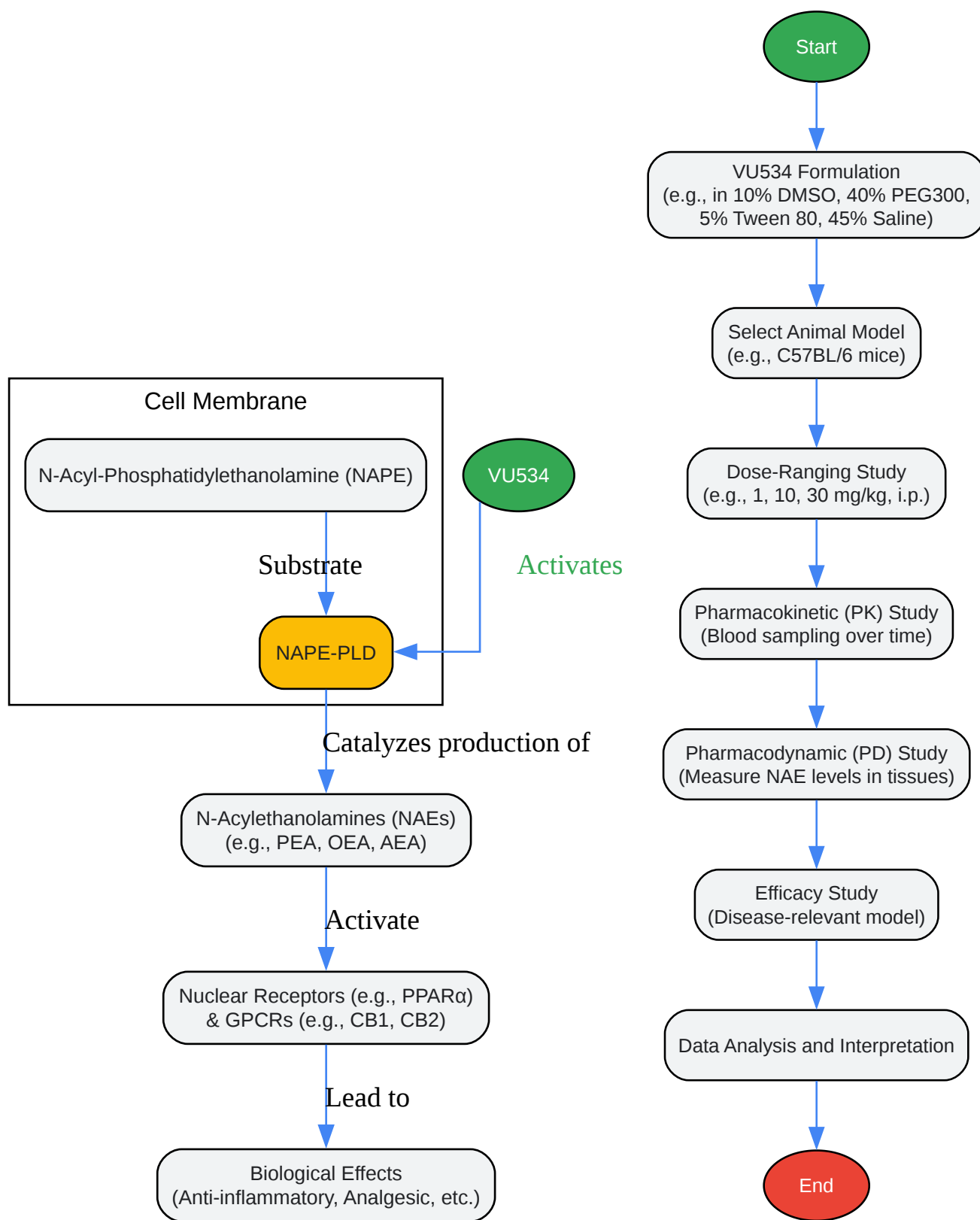
Quantitative Data Summary

The following table summarizes the available quantitative data for **VU534** based on in vitro studies.

Parameter	Value	Species/System	Reference
EC50 (NAPE-PLD activation)	0.30 μ M	Recombinant Mouse Enzyme	[1]
EC50 (NAPE-PLD activation)	0.93 μ M	Recombinant Human Enzyme	[1]
EC50 (NAPE-PLD activation)	1.5 μ M	HepG2 Cells	[1]
Solubility	$\geq$ 10 mg/mL	DMSO	[1]
Molecular Weight	447.5 g/mol	N/A	[1]

Signaling Pathway

The signaling pathway involving NAPE-PLD, the target of **VU534**, is central to the production of N-acylethanolamines (NAEs).

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References

- 1. pubs.acs.org [pubs.acs.org]
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